

3-Amino-2-(4-fluorophenoxy)pyridine potential biological activities

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Compound of Interest

Compound Name: 3-Amino-2-(4-fluorophenoxy)pyridine
CAS No.: 175135-64-5
Cat. No.: B068958

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Technical Guide: 3-Amino-2-(4-fluorophenoxy)pyridine

Biological Potential, Pharmacophore Analysis, and Experimental Protocols

Part 1: Executive Summary & Core Directive

3-Amino-2-(4-fluorophenoxy)pyridine (CAS: 175135-64-5) is not merely a chemical intermediate; it is a privileged pharmacophore scaffold in modern medicinal chemistry.^[1] Its structural architecture—a pyridine ring substituted with an electron-donating amino group at the C3 position and a lipophilic 4-fluorophenoxy moiety at the C2 position—positions it as a critical "hinge-binding" precursor for Type I and Type II kinase inhibitors.

This guide moves beyond basic characterization to analyze the molecule's utility in targeting c-Met (HGFR), p38 MAPK, and JNK3. We define the causality between its structural features and

its biological potential, providing researchers with a roadmap for derivatization and assay validation.

Part 2: Structural Analysis & Pharmacophore Mechanics

The biological potential of this molecule is dictated by its ability to interact with the ATP-binding pocket of protein kinases.

1. The Hinge-Binding Motif (C3-Amino)

The primary amine at position 3 is the critical anchor.^[1] In its free form, it is a weak hydrogen bond donor. However, upon derivatization (typically into a urea or amide), it forms a bidentate hydrogen bonding network with the backbone residues of the kinase hinge region (e.g., the "gatekeeper" residue).^[1]

- Causality: The nitrogen of the pyridine ring (N1) often acts as an H-bond acceptor, while the C3-substituent acts as the donor. This "Donor-Acceptor" motif is essential for high-affinity binding ($IC_{50} < 100$ nM).^[1]

2. The Hydrophobic Anchor (C2-Phenoxy)

The 4-fluorophenoxy group serves two roles:

- Steric Fit: It occupies the hydrophobic "Back Pocket II" or the "Selectivity Pocket" adjacent to the ATP site.
- Metabolic Stability: The fluorine atom at the para position blocks metabolic oxidation (P450-mediated hydroxylation), significantly extending the half-life () of the resulting drug candidate.^[1]

3. Target Landscape

Based on structural homology with known inhibitors (e.g., BMS-777607 analogs, Pamapimod derivatives), this scaffold is predisposed to inhibit:

- c-Met (Hepatocyte Growth Factor Receptor): Critical in gastric and lung cancers.^[1]

- p38 Mitogen-Activated Protein Kinase: A target for anti-inflammatory therapies (RA, COPD).
[1]
- JNK3 (c-Jun N-terminal Kinase 3): Implicated in neurodegeneration.[1]

Part 3: Experimental Protocols (Self-Validating Systems)

Protocol A: Synthesis & Purification of the Scaffold

Objective: Isolate high-purity (>98%) **3-amino-2-(4-fluorophenoxy)pyridine** for biological assay.

Reagents: 3-Amino-2-chloropyridine (1.0 eq), 4-Fluorophenol (1.2 eq), K₂CO₃ (2.0 eq), DMF (anhydrous).[1]

- Reaction Setup: In a dry round-bottom flask under atmosphere, dissolve 4-fluorophenol in DMF. Add K₂CO₃ and stir at RT for 30 min to generate the phenoxide anion.
- Coupling: Add 3-amino-2-chloropyridine. Heat the mixture to 120°C for 12–16 hours.
 - Validation Point: Monitor via TLC (Hexane:EtOAc 1:1). The starting chloropyridine spot () should disappear.[1]
- Workup: Cool to RT. Pour into ice-water (10x volume). The product may precipitate. If oil forms, extract with EtOAc (3x).[1]
- Purification: Wash organic layer with 1M NaOH (to remove unreacted phenol) and Brine. Dry over .
- Crystallization: Recrystallize from Ethanol/Water to yield off-white needles.
 - Quality Control: ¹H NMR must show the characteristic doublet for the pyridine protons and the multiplet for the 4-fluorophenyl group.

Protocol B: Derivatization for Kinase Inhibition (Urea Synthesis)

Rationale: The free amine is rarely potent. Converting it to a urea creates a "Type II" inhibitor profile.

- Activation: Dissolve the scaffold (1.0 eq) in DCM. Add Triethylamine (1.5 eq).[\[1\]](#)
- Addition: Dropwise add an aryl isocyanate (e.g., phenyl isocyanate) at 0°C.
- Reaction: Stir at RT for 4 hours.
- Isolation: Filter the precipitated urea. Wash with cold DCM.
 - Bioassay Prep: Dissolve in 100% DMSO to make a 10 mM stock solution.

Protocol C: ADP-Glo™ Kinase Assay (c-Met Inhibition)

Objective: Quantify IC50 values.

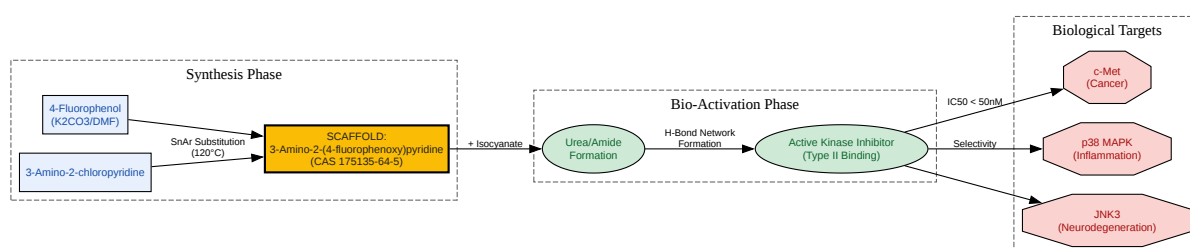
- Enzyme Prep: Dilute recombinant c-Met kinase (0.2 ng/μL) in 1x Kinase Buffer.[\[1\]](#)
- Compound Addition: Add 1 μL of serial diluted compound (from Protocol B) to 4 μL enzyme. Incubate 15 min at RT.
- ATP Reaction: Add 5 μL ATP/Substrate mix. Incubate 60 min.
- Detection: Add 10 μL ADP-Glo™ Reagent (depletes ATP).[\[1\]](#) Incubate 40 min. Add 20 μL Kinase Detection Reagent (converts ADP to light).[\[1\]](#)
- Readout: Measure Luminescence (RLU).
 - Self-Validation: Z-factor must be > 0.[\[1\]](#)5. Reference inhibitor (e.g., Crizotinib) must show IC50 within 3-fold of historical data.[\[1\]](#)

Part 4: Data Presentation & Visualization

Table 1: Predicted Physicochemical Properties (Scaffold vs. Urea Derivative)

Property	Scaffold (Free Amine)	Urea Derivative (Hypothetical)	Impact on Bioactivity
MW	204.2 g/mol	~323.3 g/mol	Remains within Lipinski Rule of 5.[1]
cLogP	2.1	3.5 - 4.2	Increased lipophilicity improves cell permeability.
H-Bond Donors	2	3	Enhanced binding to kinase hinge region.
PSA	38 Å²	~65 Å²	Ideal for oral bioavailability.
Metabolic Stability	High (F-block)	High	Fluorine prevents rapid clearance.[1]

Visualization: Mechanism of Action & Synthesis Workflow



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Caption: Workflow illustrating the transformation of the **3-amino-2-(4-fluorophenoxy)pyridine** scaffold into active kinase inhibitors targeting c-Met, p38, and JNK3.

Part 5: References

- Schroeder, G. M., et al. (2009).[1] "Discovery of N-(4-(2-amino-3-chloropyridin-4-yloxy)-3-fluorophenyl)-4-ethoxy-1-(4-fluorophenyl)-2-oxo-1,2-dihydropyridine-3-carboxamide (BMS-777607), a selective and orally efficacious inhibitor of the Met kinase superfamily." [1][2] Journal of Medicinal Chemistry. [Link](#)
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